

Bax activator-1 solubility and stability in culture media

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Compound of Interest

Compound Name: Bax activator-1

Cat. No.: B1667766

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Application Notes and Protocols: Bax Activator-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

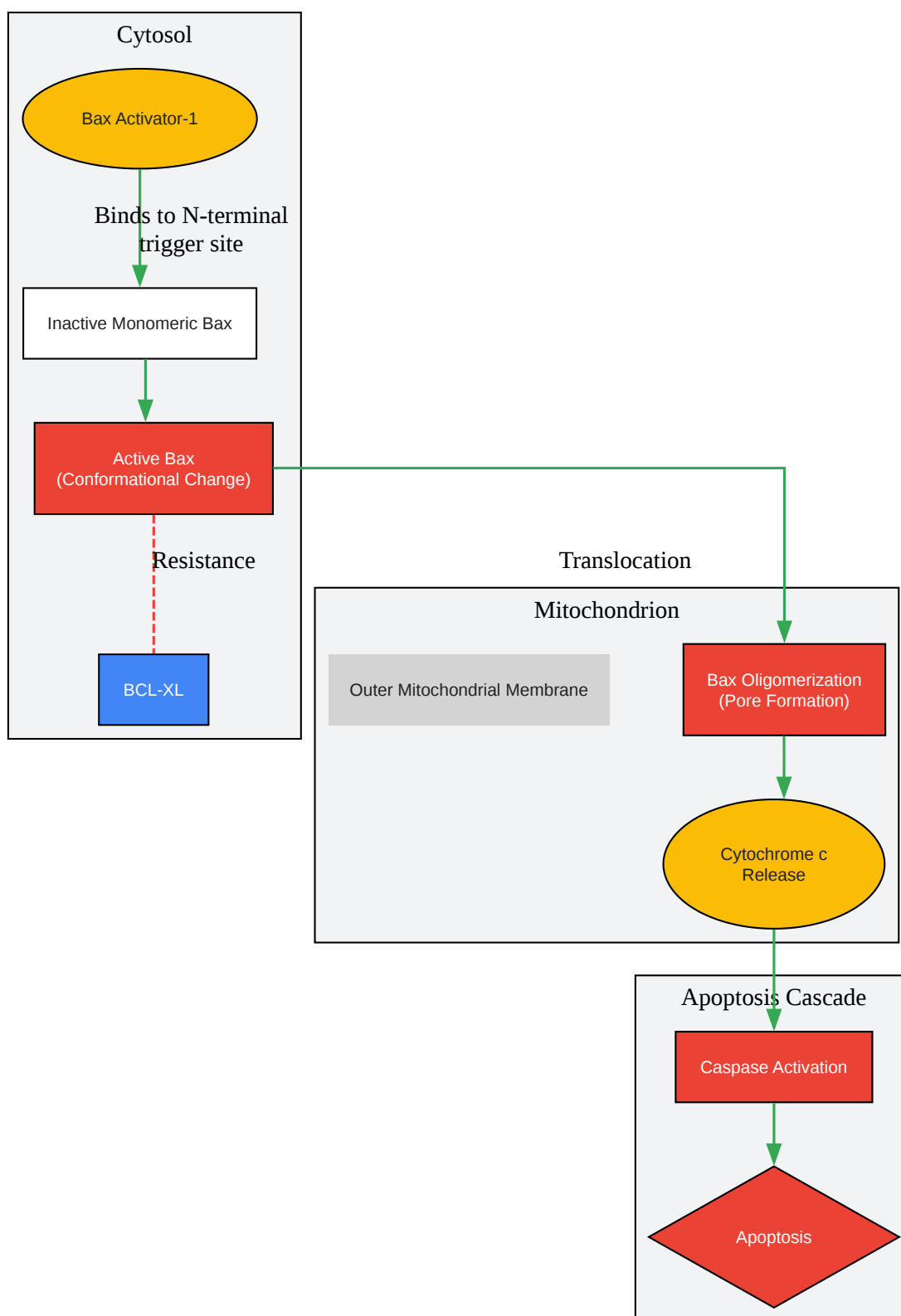
Bax activator-1, also known as compound 106 or BTSA1, is a small molecule that directly activates the pro-apoptotic protein Bax.^{[1][2][3]} As a key mediator of the intrinsic apoptotic pathway, Bax activation represents a promising therapeutic strategy for inducing cell death in cancer cells that have developed resistance to conventional therapies. These application notes provide detailed information on the solubility and stability of **Bax activator-1** in common cell culture media, along with protocols for its use in experimental settings.

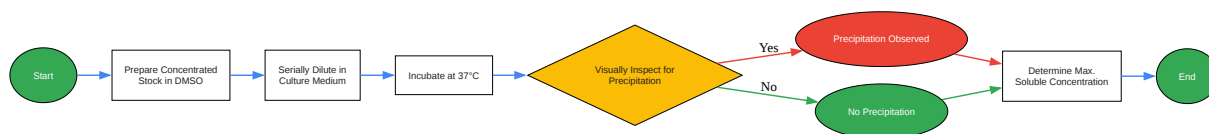
Physicochemical Properties

Property	Value	Reference(s)
Molecular Weight	488.62 g/mol	[2][3]
Formula	C ₂₉ H ₃₆ N ₄ O ₃	
Appearance	Solid	
Solubility (DMSO)	250 mg/mL (with sonication)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	

Signaling Pathway of Bax Activator-1

Bax activator-1 induces apoptosis by directly binding to and activating the Bax protein. The signaling cascade is initiated in the cytosol and culminates in the permeabilization of the mitochondrial outer membrane, a critical step in the intrinsic apoptotic pathway.





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References

- 1. Activation of the Proapoptotic Bcl-2 Protein Bax by a Small Molecule Induces Tumor Cell Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. abmole.com [abmole.com]
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